

Molecular weight and formula of Tert-butyl 3-bromobenzylcarbamate.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Tert-butyl 3-bromobenzylcarbamate
Cat. No.:	B061532

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Technical Guide: Tert-butyl 3-bromobenzylcarbamate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Tert-butyl 3-bromobenzylcarbamate is a synthetic organic compound that serves as a crucial building block and intermediate in the fields of medicinal chemistry and organic synthesis. Its structure, featuring a bromine-substituted aromatic ring and a Boc-protected amine, makes it a versatile reagent for the introduction of a 3-bromobenzyl moiety in the synthesis of complex molecules. The tert-butoxycarbonyl (Boc) protecting group offers stability under various reaction conditions and can be readily removed under mild acidic conditions, allowing for sequential and controlled chemical transformations.^[1] This guide provides a comprehensive overview of the molecular properties, a detailed synthesis protocol, and the applications of **tert-butyl 3-bromobenzylcarbamate**.

Molecular Profile

The chemical and physical properties of **Tert-butyl 3-bromobenzylcarbamate** are summarized in the table below.

Property	Value
Chemical Formula	<chem>C12H16BrNO2</chem>
Molecular Weight	286.17 g/mol
CAS Number	171663-13-1 [2] [3] [4] [5]
Appearance	Clear liquid [6]
Boiling Point	255 °C [6]
Synonyms	tert-butyl N-[(3-bromophenyl)methyl]carbamate, 3-bromo-BOC benzylamine [6]

Synthesis and Experimental Protocols

The synthesis of **tert-butyl 3-bromobenzylcarbamate** is achieved through the protection of the amino group of 3-bromobenzylamine with a tert-butoxycarbonyl (Boc) group. The most common method involves the reaction of 3-bromobenzylamine with di-tert-butyl dicarbonate (Boc_2O) in the presence of a suitable base.

General Protocol for Boc Protection of 3-Bromobenzylamine

This protocol outlines a standard procedure for the synthesis of **tert-butyl 3-bromobenzylcarbamate**.

Materials:

- 3-bromobenzylamine
- Di-tert-butyl dicarbonate (Boc_2O)
- Base (e.g., triethylamine, sodium bicarbonate, or 4-dimethylaminopyridine (DMAP))[\[7\]](#)
- Solvent (e.g., dichloromethane (DCM), tetrahydrofuran (THF), or acetonitrile)
- Water (for work-up)

- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvent for extraction (e.g., ethyl acetate)

Procedure:

- In a round-bottom flask, dissolve 3-bromobenzylamine (1.0 equivalent) in the chosen solvent.
- Add the base (1.0-1.5 equivalents).
- To the stirred solution, add di-tert-butyl dicarbonate (1.0-1.2 equivalents) portion-wise or as a solution in the same solvent.
- Stir the reaction mixture at room temperature for 2-12 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- If necessary, the crude product can be purified by column chromatography on silica gel.

Applications in Research and Drug Development

Tert-butyl 3-bromobenzylcarbamate is a valuable intermediate in the synthesis of a wide range of biologically active molecules.

- Pharmaceutical Synthesis: It serves as a key building block for the synthesis of various pharmaceutical compounds. The presence of the bromo-substituent allows for further

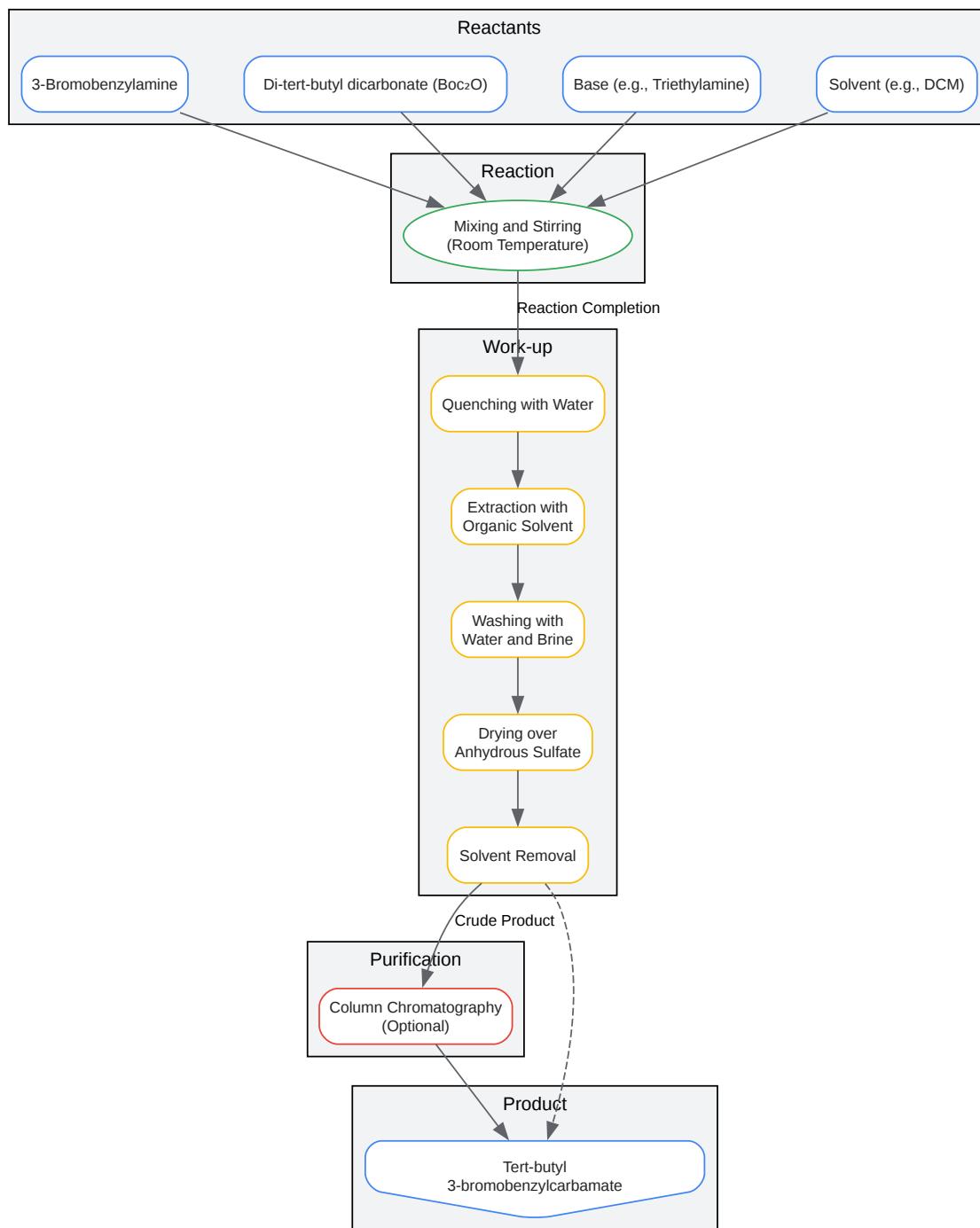
functionalization through cross-coupling reactions, while the Boc-protected amine provides a site for subsequent peptide bond formation or other modifications after deprotection.[6][8]

- Agrochemical Industry: This compound is utilized in the production of novel agrochemicals, where the 3-bromobenzyl moiety can be incorporated to enhance the biological activity and selectivity of pesticides and herbicides.[6]
- Peptide Synthesis: The Boc protecting group is widely used in peptide synthesis to temporarily block the amine functionality of amino acids or amine-containing fragments, preventing unwanted side reactions during peptide coupling.[6]

Experimental Workflow

The following diagram illustrates the general workflow for the synthesis of **Tert-butyl 3-bromobenzylcarbamate**.

Synthesis Workflow of Tert-butyl 3-bromobenzylcarbamate

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Caption: A diagram illustrating the experimental workflow for the synthesis of **Tert-butyl 3-bromobenzylcarbamate**.

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- To cite this document: BenchChem. [Molecular weight and formula of Tert-butyl 3-bromobenzylcarbamate.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b061532#molecular-weight-and-formula-of-tert-butyl-3-bromobenzylcarbamate>]

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